

Application Note: Purification Strategies for 2-Bromo-1-methoxypropane

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Compound of Interest

Compound Name: 2-Bromo-1-methoxypropane

CAS No.: 22461-48-9

Cat. No.: B1268091

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Executive Summary

2-Bromo-1-methoxypropane is a brominated ether intermediate used extensively in the synthesis of pharmaceutical building blocks and functionalized polymers.^{[1][2][3]} Commercial samples often contain stabilizers (e.g., Na_2CO_3) to prevent dehydrobromination and are frequently contaminated with the regioisomer 1-bromo-2-methoxypropane.^{[1][2]}

While the prompt requests recrystallization, this compound is a liquid at room temperature.^{[1][2]} Therefore, this guide details two protocols:

- Fractional Vacuum Distillation: The industry standard for bulk purification (>98% purity).^{[1][2]}
- Low-Temperature Crystallization (LTC): A specialized technique for isolating the compound from isomeric mixtures at sub-ambient temperatures, fulfilling the crystallization requirement for high-precision applications.^{[1][2]}

Physicochemical Profile

Property	Value	Notes
CAS Number	22461-48-9	
Molecular Formula	C ₄ H ₉ BrO	
Molecular Weight	153.02 g/mol	
Physical State	Liquid (Colorless to Yellow)	At 25°C, 1 atm
Boiling Point	~140–150°C (est.[1][2] at 760 mmHg)	Decomposes near BP. Vacuum required.[1][2]
Density	~1.3–1.4 g/mL	Immiscible with water
Solubility	Soluble in MeOH, DCM, THF	
Stability	Sensitive to Light/Heat	Prone to HBr elimination

Pre-Purification Analysis & Stabilization

Before initiating purification, the crude material must be assessed.[1][2] Commercial samples are often stabilized with weak bases.[1][2]

- Critical Causality: Distilling acidic crude (containing free HBr) accelerates decomposition.[1][2] You must neutralize the crude feed before heating.[1][2]
- Pre-treatment Protocol:
 - Wash crude liquid with 5% NaHCO₃ (aq) to neutralize free acid.[1][2]
 - Dry over anhydrous MgSO₄ (do not use CaCl₂, which may complex with the ether oxygen).[1][2]
 - Filter to remove desiccant.[1][2]

Protocol A: Fractional Vacuum Distillation (Primary Method)

Objective: Isolation of **2-Bromo-1-methoxypropane** from non-volatile stabilizers and regioisomers.[\[1\]](#)[\[2\]](#)

Experimental Setup

- Apparatus: Short-path distillation head with a Vigreux column (10-15 cm) for theoretical plate separation.
- Vacuum Source: Rotary vane pump capable of <5 mmHg.[\[1\]](#)[\[2\]](#)
- Heating: Oil bath with magnetic stirring (do not use heating mantles due to "hot spot" degradation risks).

Step-by-Step Methodology

- System Inertion: Flush the distillation setup with Nitrogen (N₂) to remove oxygen, which promotes peroxide formation in ethers.[\[1\]](#)[\[2\]](#)
- Loading: Charge the boiling flask (max 60% volume) with the pre-treated crude liquid. Add a PTFE stir bar.[\[1\]](#)[\[2\]](#)
- Vacuum Application: Slowly lower pressure to 10–15 mmHg.[\[1\]](#)[\[2\]](#)
 - Reasoning: Reducing pressure lowers the boiling point to <60°C, preventing thermal elimination of HBr.[\[1\]](#)[\[2\]](#)
- Heating Ramp: Heat the oil bath to approx. 20°C above the expected vapor temperature.
- Fraction Collection:
 - F1 (Forerun): Discard the first 5% (volatiles, residual solvents).[\[1\]](#)[\[2\]](#)
 - F2 (Main Fraction): Collect stable vapor phase. (Expected vapor temp: 45–55°C at 12 mmHg).[\[1\]](#)[\[2\]](#)
 - F3 (Tail): Stop distillation when pot temperature spikes or residue darkens.

Protocol B: Low-Temperature Crystallization (LTC)

Objective: Purification via crystallization from melt (Addressing the specific "Recrystallization" requirement).[1][2] Applicability: Use this when isomeric separation (2-bromo vs. 1-bromo) is required and boiling points are too close for distillation.[1][2]

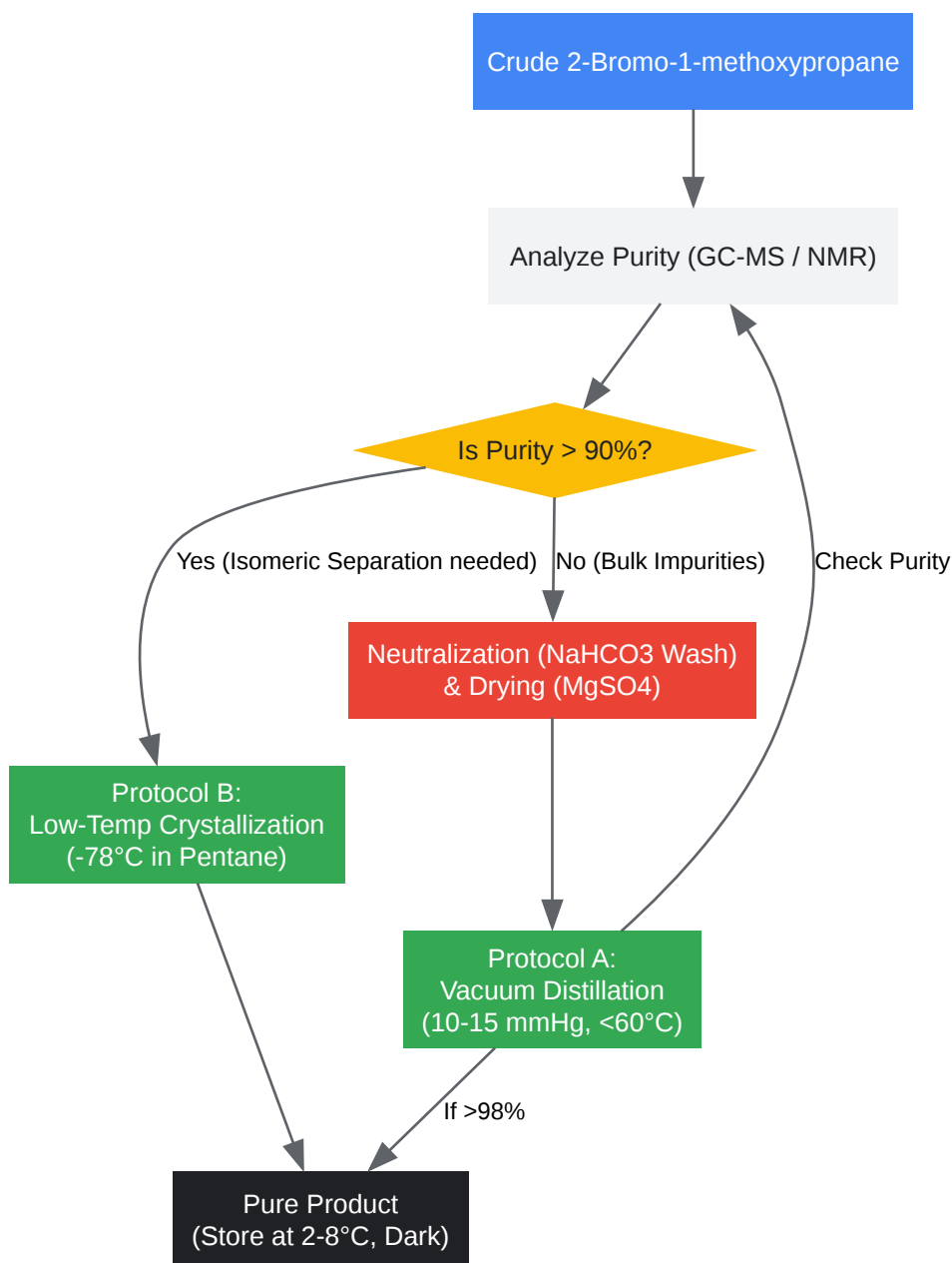
Mechanism

Since the compound is liquid, we utilize Crystallization from Melt.[1][2] By lowering the temperature below the freezing point of the target compound but above the eutectic point of the impurities, pure crystals of **2-Bromo-1-methoxypropane** form, while impurities remain in the liquid mother liquor.[1][2]

Protocol

- Solvent Selection: Dissolve crude oil in a minimal amount of n-Pentane (1:1 v/v).[1][2]
 - Why Pentane? It lowers viscosity at low temps without freezing itself (MP: -130°C).[1][2]
- Cooling: Place the vessel in a dry ice/acetone bath (-78°C).
- Induction: Scratch the flask wall with a glass rod or add a seed crystal (if available) to induce nucleation.[1][2]
- Equilibration: Allow the mixture to stand at -78°C for 2 hours. White crystalline solids should form.
- Filtration (Cold):
 - Crucial Step: Use a jacketed fritted funnel cooled with dry ice.
 - Rapidly filter the supernatant (containing impurities) away from the crystals.[1][2]
- Wash: Wash crystals immediately with -78°C pentane.
- Recovery: Allow crystals to melt back to liquid state at room temperature in a desiccator.

Visualization: Purification Decision Workflow



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Figure 1: Decision matrix for selecting between Vacuum Distillation and Low-Temperature Crystallization based on crude purity and isomeric content.

Quality Control & Storage

Self-Validating the Protocol:

- H-NMR (CDCl₃): Look for the methoxy singlet (~3.4 ppm) and the chiral proton multiplet.[1][2] The absence of alkene peaks (5.0–6.0 ppm) confirms no thermal elimination occurred during distillation.[1][2]
- GC-MS: Verify molecular ion (M⁺ and M+2 doublet for Bromine isotope pattern).

Storage Requirements:

- Temperature: 2–8°C (Refrigerated).
- Stabilizer: Re-add Copper turnings or K₂CO₃ if storing for >1 month to scavenge HBr.[1][2]
- Atmosphere: Argon or Nitrogen blanket.[1][2]

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 524034, **2-Bromo-1-methoxypropane**. [1][2] Retrieved from [Link][1][2]
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